An In-depth Technical Guide to 2-(Pyrimidin-4-yl)acetic acid

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Compound of Interest

Compound Name:	*Pyrimidin-4-YL-acetic acid*
CAS No.:	*325491-53-0*
Cat. No.:	*B1342874*

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Abstract

This technical guide provides a comprehensive overview of 2-(Pyrimidin-4-yl)acetic acid, a heterocyclic building block of significant interest in medicinal chemistry and drug discovery. The document details its formal nomenclature, including the IUPAC name and common synonyms, and presents its key physicochemical properties in a structured format. A significant focus is placed on a robust and validated synthetic protocol, with in-depth explanations of the mechanistic choices and reaction conditions. Furthermore, the guide explores the compound's applications as a versatile intermediate in the synthesis of complex pharmaceutical agents, supported by authoritative references. Visual aids, including chemical structures and process flow diagrams generated using Graphviz, are provided to enhance understanding. This guide is intended for researchers, chemists, and professionals in the field of drug development seeking detailed, actionable information on this important chemical entity.

Nomenclature and Identification

The precise identification of a chemical compound is foundational for all scientific research and development. The subject of this guide is unequivocally identified by the following

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nomenclature and registry numbers.

The IUPAC (International Union of Pure and Applied Chemistry) name for the compound is 2-(pyrimidin-4-yl)acetic acid[1]. This systematic name accurately describes the molecular structure, which consists of an acetic acid moiety attached at the second carbon to the 4-position of a pyrimidine ring.

Synonyms: Researchers may encounter this compound under several synonyms in literature and commercial catalogs. Being aware of these variations is crucial for comprehensive literature searches and material sourcing. Common synonyms include:

- **Pyrimidin-4-yl-acetic acid**[2]
- 4-Pyridineacetic acid[1]
- 4-Pyrimidinylacetic acid[1]
- (Pyrimidin-4-yl)acetic acid[1]

Registry Numbers:

- CAS Number: 325491-53-0[1][2][3]
- MDL Number: MFCD06796208[2][3]

Chemical Structure Diagram

Caption: Chemical structure of 2-(pyrimidin-4-yl)acetic acid.

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is essential for designing experimental protocols, including reaction setups, purification methods, and formulation strategies. The key properties of 2-(pyrimidin-4-yl)acetic acid are summarized below.

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Property	Value	Source
Molecular Formula	$C_6H_6N_2O_2$	[2][3]
Molecular Weight	138.12 g/mol	[1][2][3]
Appearance	White to Yellow Solid	[4]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	2	[1]
Topological Polar Surface Area	64.7 $Å^2$	PubChem
XLogP3-AA (logP)	-0.3	[1]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	[2]

Synthesis and Manufacturing

The synthesis of 2-(pyrimidin-4-yl)acetic acid is a multi-step process that requires careful control of reaction conditions to ensure high yield and purity. A common and reliable laboratory-scale synthesis proceeds via the hydrolysis of the corresponding nitrile, 2-(pyrimidin-4-yl)acetonitrile.

Synthesis Workflow Diagram

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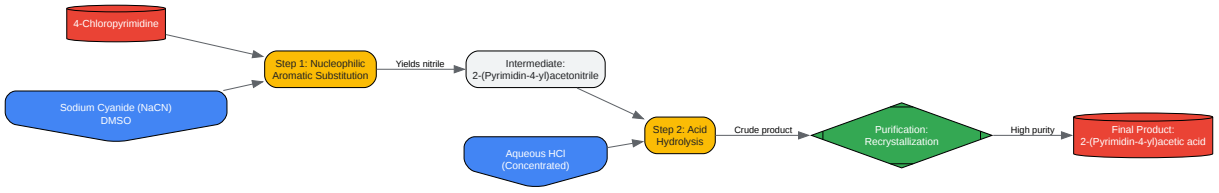

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Caption: General workflow for the synthesis of 2-(pyrimidin-4-yl)acetic acid.

Detailed Experimental Protocol

This protocol describes the synthesis starting from 4-chloropyrimidine.

Step 1: Synthesis of 2-(Pyrimidin-4-yl)acetonitrile[5]

- Rationale: This step involves a nucleophilic aromatic substitution reaction. The highly electronegative nitrogen atoms in the pyrimidine ring activate the chlorine atom at the 4-position, making it a good leaving group for substitution by the cyanide nucleophile. Dimethyl sulfoxide (DMSO) is an excellent polar aprotic solvent for this type of reaction, as it effectively solvates the sodium cation, leaving the cyanide anion more reactive.

- Procedure:

  - To a stirred solution of 4-chloropyrimidine (1.0 eq) in anhydrous DMSO, add sodium cyanide (1.2 eq) portion-wise at room temperature. Caution: Sodium cyanide is highly toxic. Handle with extreme care in a well-ventilated fume hood.

  - Heat the reaction mixture to 80-90°C and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

  - After completion, cool the mixture to room temperature and pour it into ice-cold water.

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- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 2-(pyrimidin-4-yl)acetonitrile. This intermediate can often be used in the next step without further purification.

Step 2: Hydrolysis to 2-(Pyrimidin-4-yl)acetic acid

- Rationale: Acid-catalyzed hydrolysis is a standard method for converting nitriles to carboxylic acids. The reaction proceeds through a protonated nitrile intermediate, which is then attacked by water. Subsequent tautomerization and further hydrolysis yield the carboxylic acid and ammonium chloride as a byproduct. Concentrated hydrochloric acid provides both the acidic catalyst and the water required for the reaction.
- Procedure:
  - Add the crude 2-(pyrimidin-4-yl)acetonitrile from Step 1 to concentrated hydrochloric acid.
  - Heat the mixture to reflux (approximately 100-110°C) for 8-12 hours. The reaction should be monitored for the disappearance of the starting material.
  - Cool the reaction mixture in an ice bath. The product, 2-(pyrimidin-4-yl)acetic acid hydrochloride, will often precipitate.
  - Adjust the pH of the solution to approximately 4-5 with a suitable base (e.g., concentrated sodium hydroxide or ammonium hydroxide solution) while keeping the mixture cool. This neutralizes the excess acid and the hydrochloride salt to precipitate the free acid.
  - Collect the precipitate by vacuum filtration, wash with cold water, and then a small amount of cold ethanol.
  - Dry the solid under vacuum to obtain the final product.

Self-Validation and Characterization: The identity and purity of the synthesized 2-(pyrimidin-4-yl)acetic acid should be confirmed using standard analytical techniques such as ^{1}H NMR, ^{13}C NMR, Mass Spectrometry, and melting point analysis. The expected spectroscopic data should be compared with literature values or reference standards.

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Applications in Research and Drug Development

The pyrimidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs and clinical candidates.[6][7][8] 2-(Pyrimidin-4-yl)acetic acid serves as a valuable and versatile building block for the synthesis of more complex molecules with potential therapeutic applications.

- Scaffold for Kinase Inhibitors: The pyrimidine ring is a core component of many kinase inhibitors used in oncology.[7] The acetic acid moiety of 2-(pyrimidin-4-yl)acetic acid provides a convenient handle for elaboration, allowing for the introduction of various pharmacophores through amide bond formation or other coupling reactions. These modifications are crucial for targeting the specific binding pockets of kinases like EGFR.[7]

- Intermediate for Antiviral and Antimicrobial Agents: Pyrimidine derivatives have a long history as antiviral and antimicrobial agents.[9][10][11] The structural motif of 2-(pyrimidin-4-yl)acetic acid can be incorporated into larger molecules designed to interfere with viral replication or bacterial metabolic pathways.

- Fragment-Based Drug Discovery (FBDD): Due to its relatively small size and specific chemical features (hydrogen bond donors/acceptors, aromatic ring), this compound is an excellent candidate for fragment-based screening campaigns to identify initial hits against novel biological targets.

- Synthesis of Agrochemicals: Beyond pharmaceuticals, pyrimidine derivatives are also important in the agrochemical industry, forming the basis for some herbicides and fungicides.[9]

The diverse biological activities reported for pyrimidine derivatives underscore the importance of intermediates like 2-(pyrimidin-4-yl)acetic acid in the discovery of new bioactive compounds.[12][13]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 2-(pyrimidin-4-yl)acetic acid and its precursors.

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- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid generating dust.

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